

Technical Guide: Safe Handling and Management of 2-Fluoro-5-iodotoluene

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Compound of Interest

Compound Name: 2-Fluoro-5-iodotoluene

Cat. No.: B1297526

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Fluoro-5-iodotoluene** (CAS No. 452-68-6), a key intermediate in pharmaceutical and agrochemical synthesis. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the environment.

Chemical and Physical Properties

Proper handling and storage procedures are directly related to the physical and chemical properties of a substance. The following table summarizes the key properties of **2-Fluoro-5-iodotoluene**.

Property	Value	Reference
Molecular Formula	C ₇ H ₆ FI	[1][2]
Molecular Weight	236.03 g/mol	[1]
Appearance	Colorless to almost colorless clear liquid	[3]
Boiling Point	87 °C @ 9.0 mmHg	
Density	1.8 g/cm ³	[3]
Refractive Index	n _{20D} 1.58	[3]
Purity	≥ 98% (GC)	[3]
CAS Number	452-68-6	[3][1][2]

Hazard Identification and Classification

2-Fluoro-5-iodotoluene is classified as a hazardous substance. Understanding its specific hazards is essential for risk assessment and the implementation of appropriate safety measures.

Hazard Classification	Code	Description
Skin Corrosion/Irritation	H315	Causes skin irritation
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation

Source: GHS Classification provided by companies to the ECHA C&L Inventory.[1]

Signal Word: Warning[4][1]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **2-Fluoro-5-iodotoluene** to prevent exposure.

PPE Type	Specification	Purpose
Eye Protection	Chemical safety goggles or face shield	Protects against splashes and vapors.[4][5]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber, Viton®)	Prevents skin contact.[1][5] It is crucial to inspect gloves before use and to select them based on breakthrough time and permeation rate for the specific chemicals being handled.
Skin and Body Protection	Laboratory coat, closed-toe shoes	Provides a barrier against accidental spills.[1][5]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges should be used.	Minimizes inhalation of vapors.[1][6]

Glove Compatibility: While specific permeation data for **2-Fluoro-5-iodotoluene** is not readily available, for halogenated organic compounds, nitrile rubber and Viton® are generally recommended.[1] Always consult the glove manufacturer's chemical resistance guide for specific recommendations and to ensure the chosen glove provides adequate protection for the duration of the task.

Experimental Protocols: Safe Handling and Emergency Procedures

The following sections detail standardized procedures for the safe handling, storage, spill management, and disposal of **2-Fluoro-5-iodotoluene**.

Handling and Storage

Protocol for Safe Handling:

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **2-Fluoro-5-iodotoluene**.[\[4\]](#)[\[1\]](#)
- Work in a Ventilated Area: All handling of this chemical should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.[\[5\]](#)[\[6\]](#)
- Don Appropriate PPE: Wear all personal protective equipment as specified in Section 3.
- Avoid Inhalation, Ingestion, and Contact: Do not breathe vapors or mist. Avoid contact with skin, eyes, and clothing.[\[4\]](#)[\[5\]](#)
- Use Appropriate Tools: Use chemically resistant tools and equipment for transfers and measurements.
- Label Containers: Ensure all containers are clearly and accurately labeled with the chemical name and associated hazards.

Storage Conditions:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[4\]](#)[\[7\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.

Spill and Leak Management

Protocol for Small Spills (in a fume hood):

- Alert Personnel: Immediately alert others in the vicinity of the spill.
- Contain the Spill: Use an inert absorbent material such as vermiculite, dry sand, or earth to contain the spill. Do not use combustible materials like paper towels as the primary absorbent.[\[5\]](#)

- **Collect Absorbent Material:** Carefully scoop the absorbent material into a designated, labeled container for hazardous waste.
- **Decontaminate the Area:** Wipe the spill area with a suitable solvent (e.g., acetone), collecting the rinsate as hazardous waste. Follow with a soap and water wash.
- **Dispose of Waste:** Dispose of all contaminated materials as hazardous waste according to institutional and local regulations.[\[4\]](#)

Protocol for Large Spills (outside a fume hood):

- **Evacuate the Area:** Immediately evacuate all personnel from the affected area.
- **Activate Emergency Systems:** If necessary, activate the fire alarm and contact your institution's emergency response team.
- **Ventilate the Area:** If it is safe to do so, increase ventilation to the area.
- **Isolate the Area:** Prevent entry to the spill area until it has been deemed safe by emergency personnel.

Waste Disposal

As a halogenated organic compound, **2-Fluoro-5-iodotoluene** requires specific disposal procedures to prevent environmental contamination.

Protocol for Disposal:

- **Segregate Waste:** Halogenated organic waste must be collected separately from non-halogenated waste.[\[8\]](#)
- **Use Designated Containers:** Collect all waste containing **2-Fluoro-5-iodotoluene**, including contaminated materials and rinsates, in a designated and properly labeled hazardous waste container. The container should be clearly marked with "Hazardous Waste" and the full chemical name.[\[8\]](#)
- **Follow Institutional Procedures:** Adhere to your institution's and local regulations for the disposal of hazardous chemical waste.[\[4\]](#)

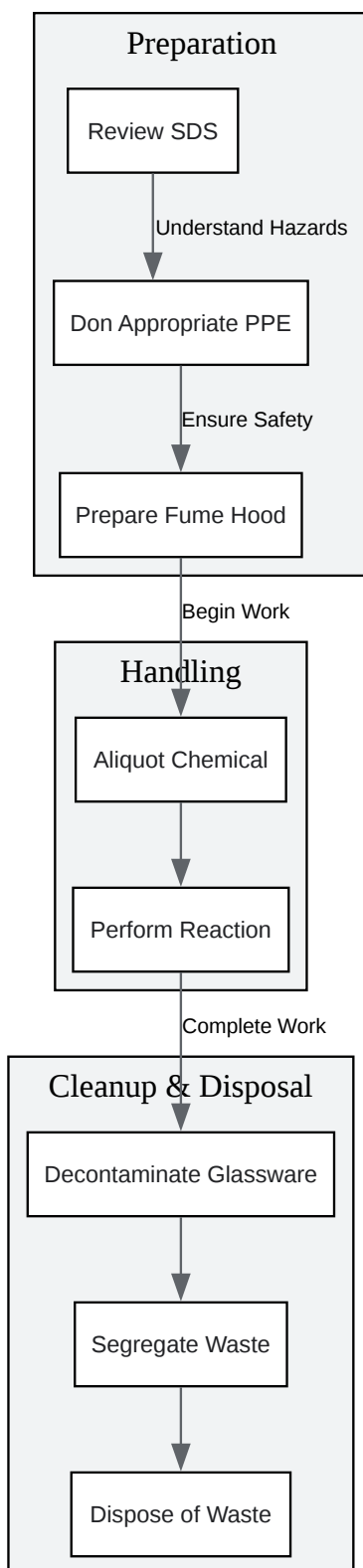
First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [4] [9]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. If skin irritation persists, seek medical attention. [4] [9]
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [4] [9]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [4]

Visualization of Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **2-Fluoro-5-iodotoluene**, from preparation to disposal.



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Caption: A generalized workflow for the safe handling of **2-Fluoro-5-iodotoluene**.

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